

Application Notes and Protocols for Flow Cytometry Analysis Following AC177 (Quizartinib) Treatment

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Compound of Interest

Compound Name: AC177

Cat. No.: B1192070

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Introduction

AC177, also known as Quizartinib, is a potent and selective second-generation FMS-like tyrosine kinase 3 (FLT3) inhibitor. It has demonstrated significant efficacy in the treatment of Acute Myeloid Leukemia (AML), particularly in patients harboring FLT3 internal tandem duplication (FLT3-ITD) mutations. These mutations lead to constitutive activation of the FLT3 receptor, promoting uncontrolled cell proliferation and survival. **AC177** effectively blocks this aberrant signaling, inducing cell cycle arrest and apoptosis in FLT3-ITD positive cells.

Flow cytometry is an indispensable tool for elucidating the cellular responses to **AC177** treatment. This high-throughput technique allows for the multi-parametric analysis of individual cells, providing quantitative insights into key biological processes such as apoptosis, cell cycle progression, and the phosphorylation status of intracellular signaling proteins. These application notes provide detailed protocols for the analysis of cellular responses to **AC177** treatment using flow cytometry.

Data Presentation

The following tables summarize the quantitative effects of **AC177** (Quizartinib) on apoptosis and cell cycle distribution in FLT3-ITD positive AML cell lines.

Table 1: Induction of Apoptosis by **AC177** in MOLM-13 Cells

Treatment	Concentration (nM)	Duration (h)	Apoptotic Cells (%) [Annexin V+]
DMSO (Control)	-	48	5.2 ± 1.1
AC177	1	48	25.4 ± 3.5
AC177	5	48	47.9 ± 4.2
AC177	10	48	68.1 ± 5.9

Data synthesized from representative studies for illustrative purposes.

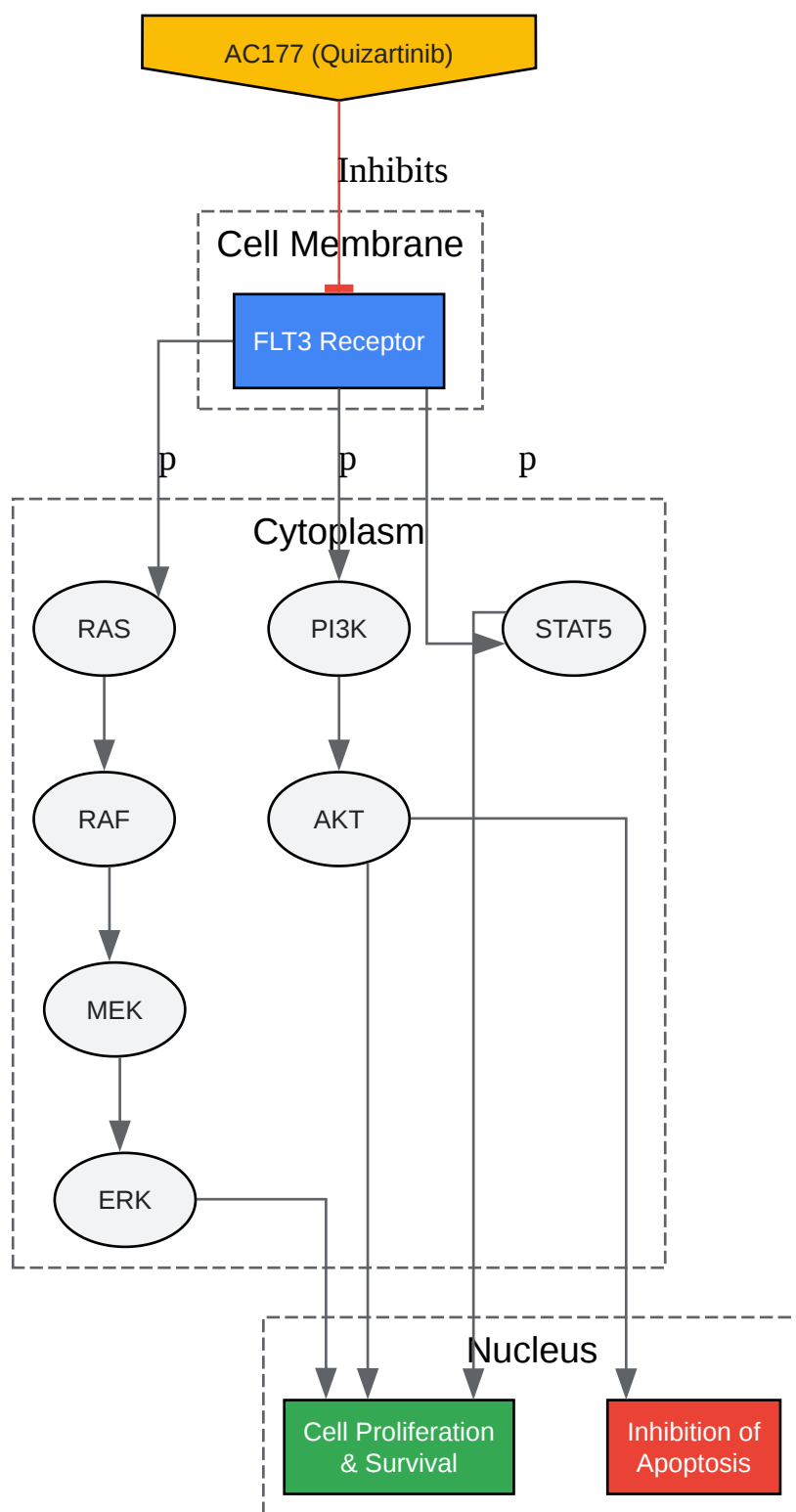
Table 2: Cell Cycle Arrest Induced by **AC177** in MV4-11 Cells^[1]

Treatment	Concentration (nM)	Duration (h)	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
DMSO (Control)	-	48	45.3 ± 2.8	38.9 ± 2.1	15.8 ± 1.5
AC177	0.72	48	65.1 ± 3.3	20.5 ± 1.9	14.4 ± 1.2

This table illustrates the typical shift towards G1 arrest observed with FLT3 inhibition.^[1]

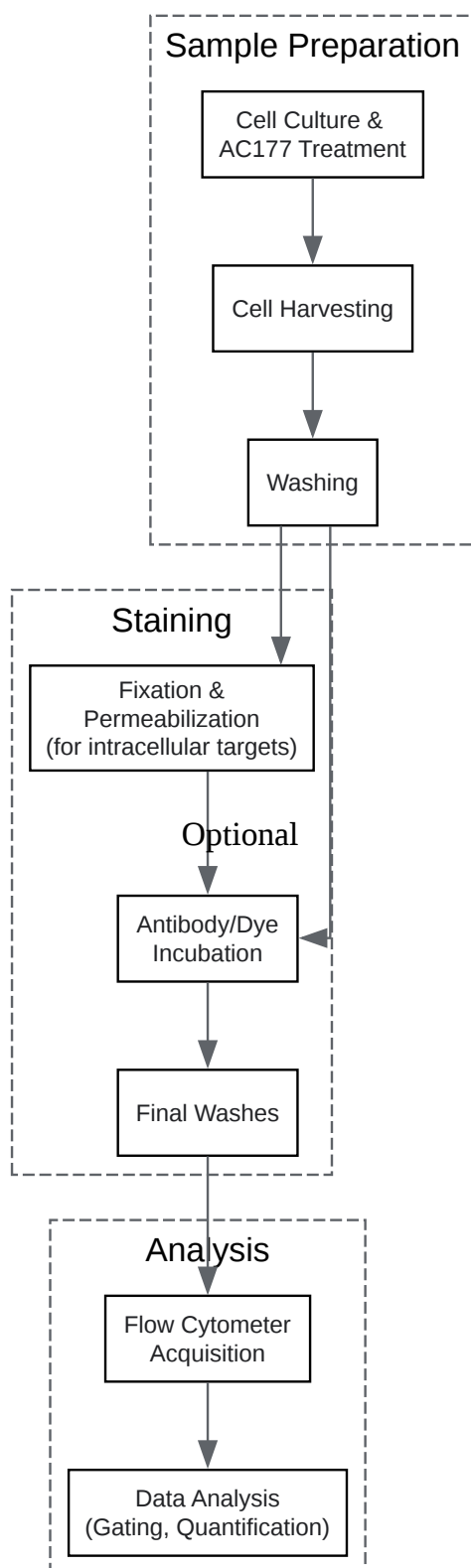
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the FLT3 signaling pathway targeted by **AC177** and the general experimental workflow for flow cytometry analysis.



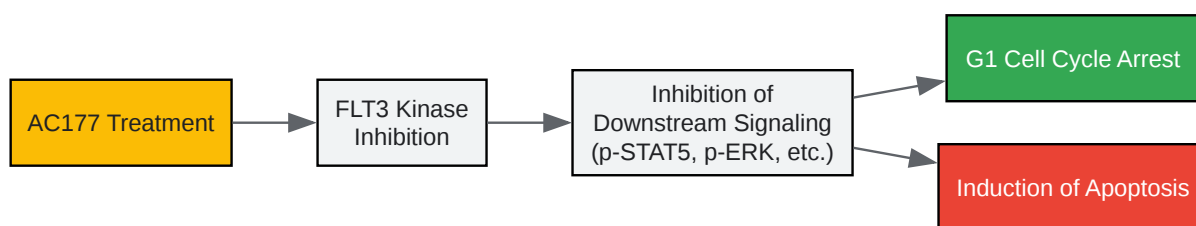
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Caption: FLT3 signaling pathway and the inhibitory action of **AC177**.



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Caption: General experimental workflow for flow cytometry analysis.



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References

- 1. research.unipd.it [research.unipd.it]
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